

how to dissolve and store KJ-Pyr-9 for experiments

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Compound of Interest

Compound Name: KJ Pyr 9

Cat. No.: B608352

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Application Notes and Protocols for KJ-Pyr-9

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of KJ-Pyr-9, a potent inhibitor of the MYC protein. Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Introduction

KJ-Pyr-9 is a high-affinity small molecule inhibitor of MYC, a transcription factor frequently deregulated in cancer. It functions by binding directly to MYC and disrupting its interaction with its binding partner MAX, thereby inhibiting MYC-driven gene transcription and the proliferation of MYC-dependent cancer cells.^{[1][2][3]} The in vitro binding affinity (K_d) of KJ-Pyr-9 for MYC is approximately 6.5 nM.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative data for the dissolution and storage of KJ-Pyr-9.

Parameter	Solvent	Concentration/ Condition	Duration	Source(s)
Solubility	DMSO	50 mg/mL	-	
DMSO	up to 100 mM	-	[5]	
DMSO	≤20 mg/mL	-	[6]	
Dimethylformamide	25 mg/mL	-	[6]	
Storage (Solid Powder)	-20°C	-	Up to 3 years	[1][6]
+4°C / 2-8°C	-	Up to 2 years	[1]	
Storage (Stock Solution)	-80°C	Aliquots	Up to 2 years	[1]
-20°C	Aliquots	Up to 1 year	[1]	
-20°C	Aliquots	Up to 3 months	[7]	

Experimental Protocols

Materials

- KJ-Pyr-9 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Optional: Water bath or heat block

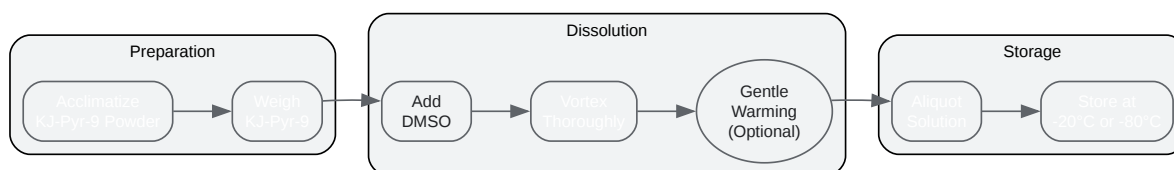
Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro experiments.

- **Acclimatization:** Before opening, allow the vial of KJ-Pyr-9 powder to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming on the powder.
- **Weighing:** Accurately weigh the desired amount of KJ-Pyr-9 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 385.37 g/mol), weigh out 3.85 mg of the compound.
- **Dissolution:**
 - Add the appropriate volume of anhydrous DMSO to the tube containing the KJ-Pyr-9 powder.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
 - If necessary, gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution. Visually inspect the solution to ensure that all the powder has dissolved completely.
- **Aliquoting and Storage:**
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed cryovials. This minimizes freeze-thaw cycles which can degrade the compound.
 - For long-term storage, store the aliquots at -80°C for up to two years or at -20°C for up to one year.^[1] For shorter-term storage, -20°C is sufficient.^{[1][7]}
 - It is generally recommended to use freshly prepared solutions for experiments.^[8]

Visualizations

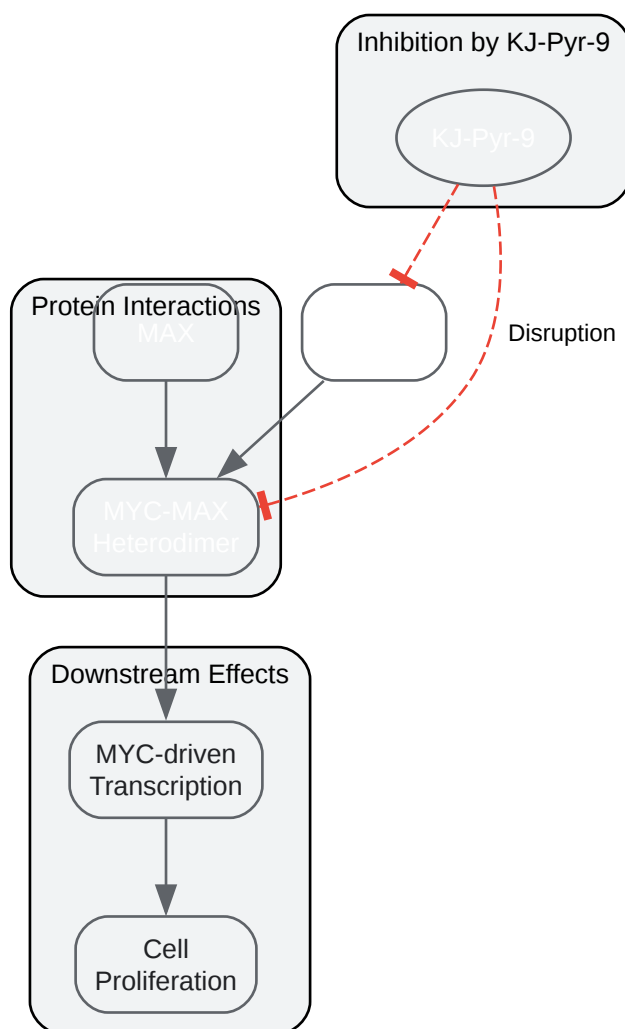
Experimental Workflow for KJ-Pyr-9 Stock Solution Preparation



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Caption: Workflow for preparing KJ-Pyr-9 stock solution.

Simplified Signaling Pathway of KJ-Pyr-9 Action



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Caption: KJ-Pyr-9 disrupts MYC-MAX interaction.

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